Technical Support Center: Overcoming Polymorphism Challenges in DPC 961 Manufacturing

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Compound of Interest

Compound Name:	*Dpc 961*
CAS No.:	*214287-88-4*
Cat. No.:	*B1670919*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering polymorphism with the active pharmaceutical ingredient (API) **DPC 961**.

Frequently Asked Questions (FAQs)

Q1: What is **DPC 961** and what are its known polymorphic forms?

A1: **DPC 961** is a developmental compound investigated for the treatment of HIV infections. It is a neutral molecule classified as a Biopharmaceutics Classification System (BCS) Class II drug, which means it has high permeability but low aqueous solubility.[1] Its performance can be significantly impacted by its physicochemical properties, including its crystal form.[1] Two anhydrous polymorphic forms have been identified: Form I and Form III.[1]

Q2: What is the relationship between Form I and Form III of **DPC 961**?

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A2: Form I and Form III are enantiotropically related, meaning one form is more stable at a lower temperature range while the other is more stable at a higher temperature range. Form III is the thermodynamically stable form at lower temperatures, while Form I is the stable form at higher temperatures.[1] The transition temperature between the two forms has been estimated to be between 120 and 174 °C.[1]

Q3: What was the original manufacturing process for **DPC 961** and which form did it produce?

A3: The initial 29 development batches of **DPC 961** were produced through a process involving crystallization from a toluene/heptane mixture, followed by recrystallization from methanol.[1] The final API, Form I, was not directly crystallized but was obtained through the desolvation of a stoichiometric methanol solvate at an elevated temperature.[1]

Q4: What is the "disappearing polymorph" phenomenon observed with **DPC 961**?

A4: The "disappearing polymorph" phenomenon refers to the sudden and unexpected inability to reproduce a previously known and manufactured crystal form. In the case of **DPC 961**, after 29 successful batches yielding Form I, the 30th batch unexpectedly produced the lower-melting and more stable Form III.[1] Subsequently, all attempts to reproduce Form I at a large scale using the original desolvation process failed, consistently resulting in Form III.[1][2] This is often attributed to the unintentional seeding of the manufacturing environment with microscopic crystals of the more stable polymorph.[2][3]

Q5: Why is the polymorphic form of a BCS Class II drug like **DPC 961** so critical?

A5: For BCS Class II drugs, with their low solubility and high permeability, the dissolution rate is often the rate-limiting step for drug absorption.[1][4] Different polymorphs can have different solubilities and dissolution rates, which can directly impact the drug's bioavailability and overall therapeutic efficacy.[4][5] An uncontrolled change in polymorphic form can lead to a product with different clinical performance.[1]

Troubleshooting Guides

Issue: Unexpected appearance of Form III in the final product.

- Question: Our manufacturing process was consistently producing Form I of **DPC 961**, but now we are only isolating Form III. What could be the cause and how can we investigate it?

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- Answer: This is a classic example of a "disappearing polymorph," likely caused by the introduction of Form III seed crystals into the manufacturing environment.
    - Immediate Actions:
        - Quarantine the affected batch: Prevent further processing or distribution until the form is confirmed and its impact assessed.
        - Thoroughly clean all equipment: This includes reactors, filters, dryers, and milling equipment that came into contact with the API. Consider dedicated equipment if possible.
        - Review handling procedures: Investigate any changes in raw material handling, operator procedures, or environmental conditions that could have introduced Form III seeds.
    - Analytical Investigation:
        - Confirm the polymorphic form: Use X-ray Powder Diffraction (XRPD) as the primary method for unambiguous identification of the crystal form.[6][7]
        - Thermal analysis: Differential Scanning Calorimetry (DSC) can be used to determine the melting point and identify the transition temperature between forms.[1]
        - Microscopy: Hot-stage microscopy can visually confirm the transformation from one form to another at different temperatures.

Issue: Inability to reproduce Form I of **DPC 961**.

- Question: We are trying to manufacture Form I of **DPC 961** by desolvating the methanol solvate, but we consistently obtain Form III. What strategies can we employ to try and obtain Form I again?
- Answer: Once Form III has become the dominant form, reproducing the metastable Form I can be challenging. Here are some approaches:
    - Small-scale experiments in a controlled environment:

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- Strict isolation: Conduct experiments in a laboratory completely separate from the main manufacturing area to avoid cross-contamination with Form III seeds.
- Heating Form III: On a small scale, Form I has been prepared by heating Form III above its transition temperature (120-174 °C).[1] However, developing a scalable and controllable manufacturing process based on this can be difficult.[1]

- Alternative crystallization pathways:
  - Solvent screening: Conduct a comprehensive polymorph screen using a wide range of solvents to identify conditions that might directly crystallize Form I, avoiding the desolvation step.[8]
  - Controlled nucleation: Investigate the use of seed crystals of Form I (if a small, pure sample can be prepared and maintained) in a carefully controlled crystallization process.

Data Presentation

Table 1: Properties of **DPC 961** Polymorphs

Property	Form I	Form III	Reference
Thermodynamic Stability	Higher temperature stable form	Lower temperature stable form	[1]
Melting Point	Higher melting point	Lower melting point	[1]
Manufacturing History	Produced in the first 29 development batches	Appeared in the 30th batch and subsequently	[1]

Experimental Protocols

1. Protocol for Polymorph Identification by X-ray Powder Diffraction (XRPD)

- Objective: To definitively identify the polymorphic form of a **DPC 961** sample.
- Methodology:

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- Sample Preparation: Gently grind the sample to a fine powder using an agate mortar and pestle to ensure random orientation of the crystals.
- Sample Mounting: Pack the powdered sample into a sample holder, ensuring a flat and even surface.
- Instrument Setup: Use a diffractometer with Cu Kα radiation. Set the scan range (e.g., 2θ from 5° to 40°) and scan speed appropriate for resolving the characteristic peaks of Form I and Form III.
- Data Acquisition: Collect the diffraction pattern.
- Data Analysis: Compare the obtained diffractogram with reference patterns for pure Form I and Form III. The presence and position of characteristic peaks will confirm the identity of the polymorph(s) in the sample.

2. Protocol for Thermal Analysis by Differential Scanning Calorimetry (DSC)

- Objective: To determine the melting point and observe the solid-state transitions of **DPC 961** polymorphs.
- Methodology:
  - Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum DSC pan and seal it.
  - Instrument Setup: Place the sample pan and an empty reference pan in the DSC cell. Set the temperature program to heat the sample at a constant rate (e.g., 10 °C/min) over a temperature range that includes the melting points of both polymorphs (e.g., from 25 °C to 200 °C).
  - Data Acquisition: Record the heat flow as a function of temperature.
  - Data Analysis: Analyze the resulting thermogram. An endothermic peak will indicate the melting of the polymorph. In the case of an enantiotropic system, an endotherm corresponding to the transition from the lower temperature stable form to the higher temperature stable form may be observed before the final melting.

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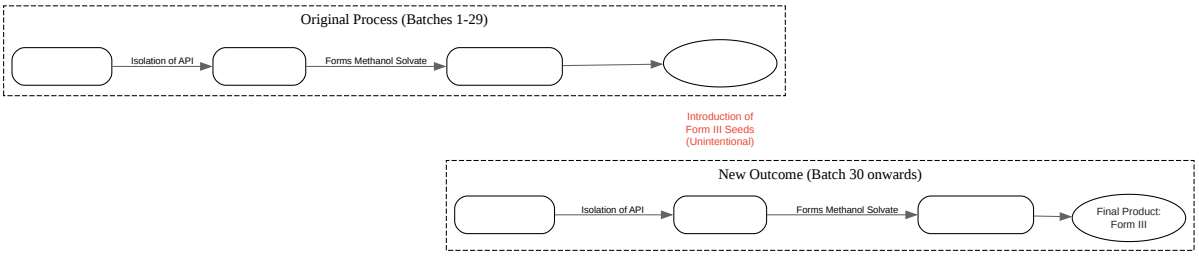
Visualizations



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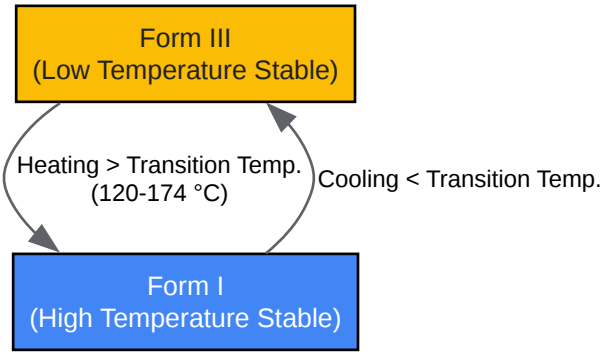
Caption: **DPC 961** Manufacturing Process and the Emergence of Form III.



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Caption: Thermodynamic Relationship between **DPC 961** Polymorphs.

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